

Application Notes and Protocols for Preparing PTH (1-44) (human) Stock Solutions

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Compound of Interest

Compound Name: *Pth (1-44) (human)*

Cat. No.: *B15544270*

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Introduction

Parathyroid hormone (PTH) is a key regulator of calcium and phosphate homeostasis. The human PTH (1-44) fragment is a biologically active peptide used in a variety of research applications, including studies on bone metabolism, kidney function, and signal transduction. Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. These application notes provide a detailed protocol for the reconstitution and storage of lyophilized human PTH (1-44) to ensure its stability and activity.

Quantitative Data Summary

For ease of reference, the following table summarizes the key quantitative parameters for preparing and storing human PTH (1-44) stock solutions.

Parameter	Recommendation	Source(s)
Form of Product	Lyophilized white powder	[1]
Solubility	Soluble in water	[1][2]
Recommended Solvent	Sterile, ultrapure water	[3][4][5]
Reconstitution Concentration	Not less than 100 µg/mL	[4][5][6]
Storage of Lyophilized Peptide	Up to 6 months at 0-5°C or ≤ -15°C to -20°C for long-term	[1][7][8]
Short-term Storage of Reconstituted Solution	Up to 5-7 days at 4°C or 2-8°C	[1][4][5][6]
Long-term Storage of Reconstituted Solution	Up to 3 months at -20°C or below	[1][6][9]
Freeze-Thaw Cycles	Avoid repeated cycles	[1][4][6][9]
Carrier Protein (for long-term storage)	Addition of 0.1% HSA or BSA is recommended	[4][5][10]

Experimental Protocol: Reconstitution of Lyophilized PTH (1-44) (human)

This protocol details the steps for reconstituting lyophilized human PTH (1-44) to prepare a stock solution.

Materials:

- Lyophilized human PTH (1-44) peptide
- Sterile, ultrapure water (e.g., Milli-Q® or equivalent)
- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips

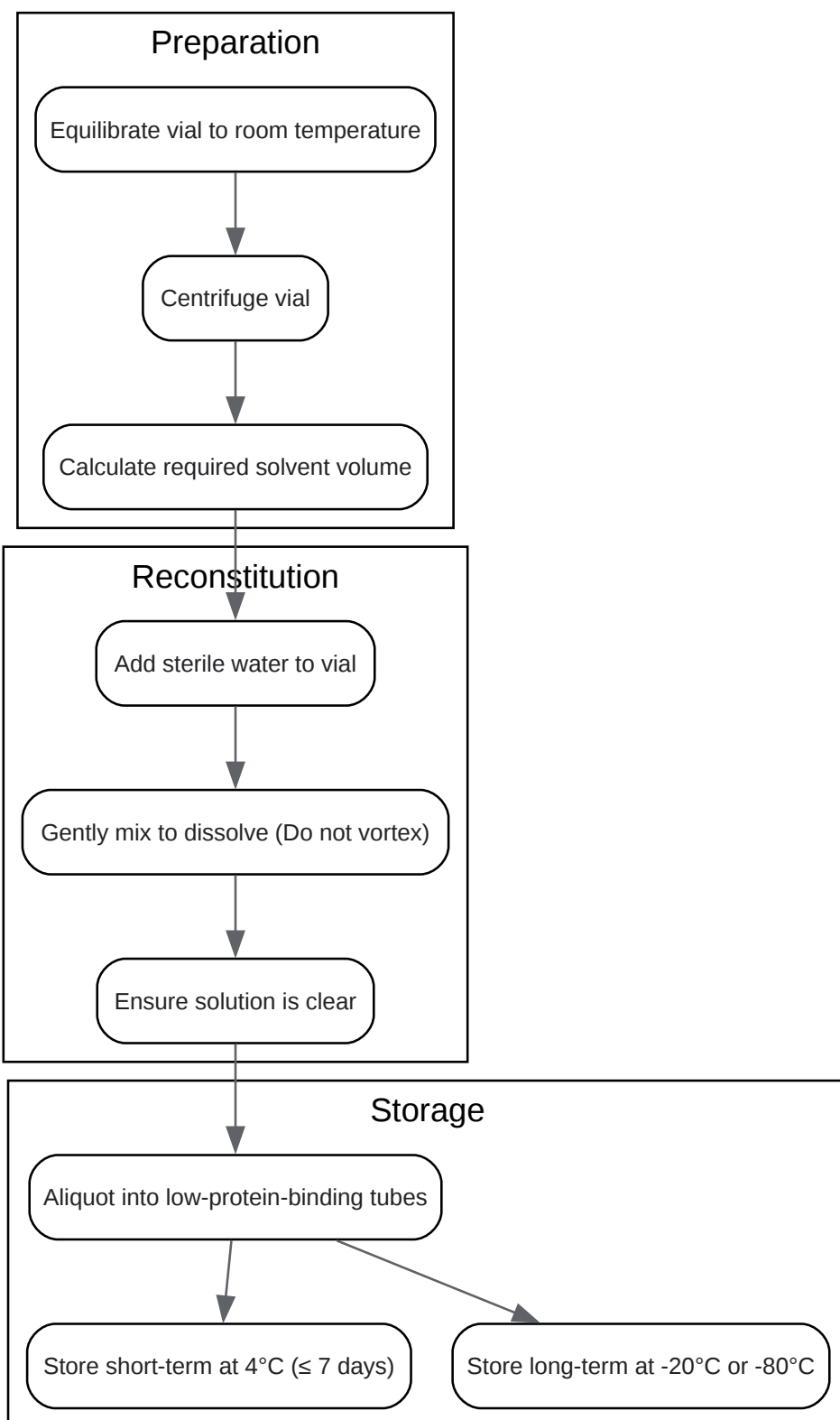
- Optional: Bovine Serum Albumin (BSA) or Human Serum Albumin (HSA) for long-term storage

Procedure:

- Pre-equilibration: Before opening, bring the vial of lyophilized PTH (1-44) to room temperature for 15-20 minutes. This prevents condensation from forming on the peptide.
- Centrifugation: Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.
- Solvent Calculation: Determine the volume of sterile, ultrapure water needed to achieve the desired stock solution concentration (recommendation: $\geq 100 \mu\text{g/mL}$).
 - Example: To prepare a 1 mg/mL (1000 $\mu\text{g/mL}$) stock solution from a 500 μg vial:
 - $\text{Volume } (\mu\text{L}) = (\text{Amount of peptide } (\mu\text{g})) / (\text{Desired concentration } (\mu\text{g/mL})) * 1000$
 - $\text{Volume } (\mu\text{L}) = (500 \mu\text{g}) / (1000 \mu\text{g/mL}) * 1000 = 500 \mu\text{L}$
- Reconstitution: Carefully add the calculated volume of sterile, ultrapure water to the vial.
- Dissolution: Gently swirl or pipette the solution up and down to dissolve the peptide completely. Do not vortex, as this can cause aggregation or degradation of the peptide.^[6] Ensure the solution is clear and free of particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the reconstituted stock solution into sterile, low-protein-binding polypropylene microcentrifuge tubes.^{[1][6][9]} The volume of each aliquot should be appropriate for a single experiment.
- Storage:
 - Short-term: Store aliquots at 4°C for up to 5-7 days.^{[1][4][6]}
 - Long-term: For storage longer than one week, immediately freeze the aliquots at -20°C or -80°C.^{[1][6][9]} The addition of a carrier protein like 0.1% BSA or HSA is recommended to prevent adsorption to the vial surface and improve stability.^{[4][5]}

Visualizations

Experimental Workflow: PTH (1-44) Stock Solution Preparation



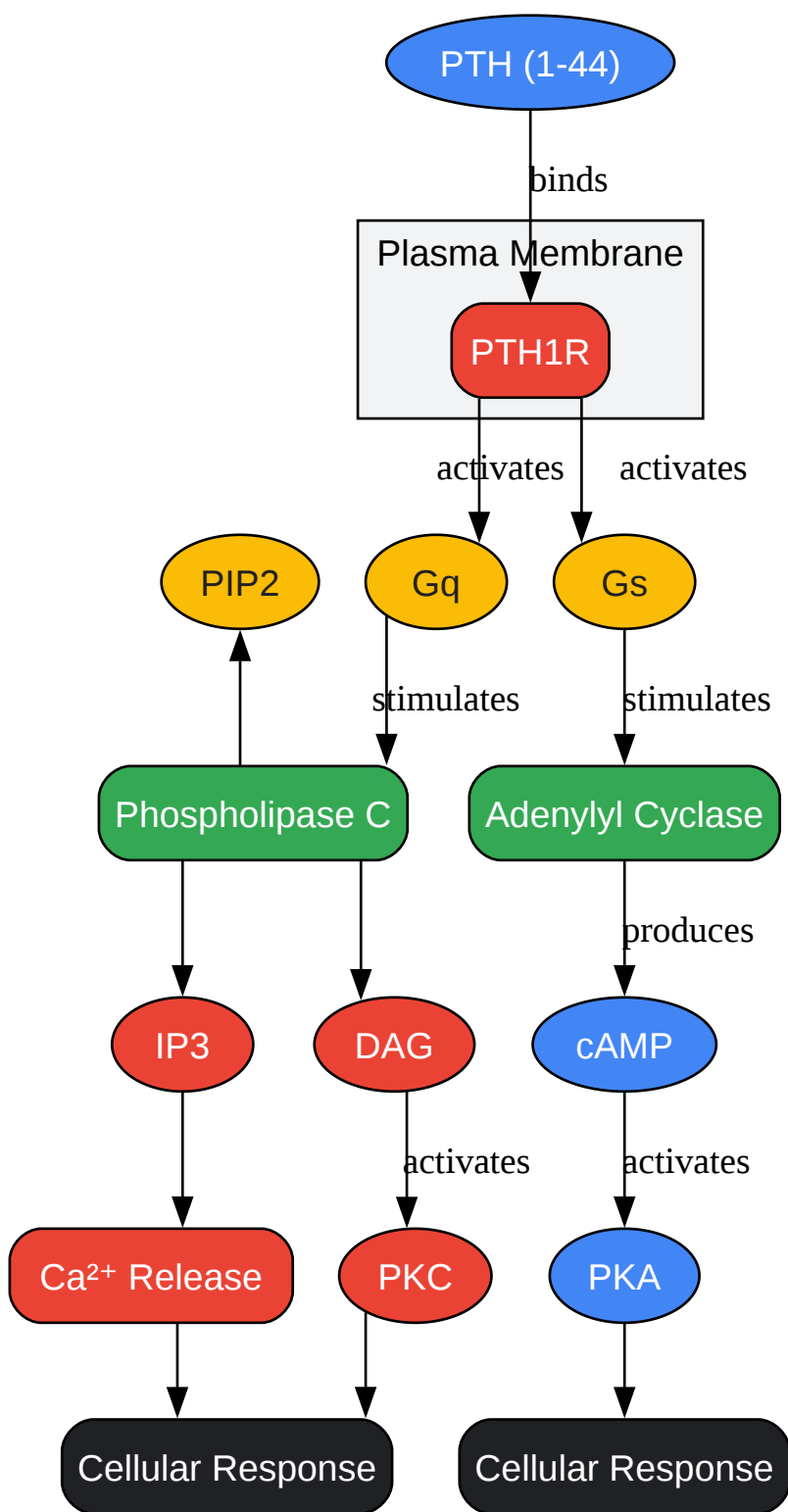
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Caption: Workflow for reconstituting and storing human PTH (1-44).

Signaling Pathway of PTH (1-44)

Human PTH (1-44) exerts its biological effects by binding to the Parathyroid Hormone 1 Receptor (PTH1R), a G protein-coupled receptor.^[11] This interaction primarily activates two major signaling cascades: the adenylyl cyclase and phospholipase C pathways.^{[11][12]}

- **Adenylyl Cyclase Pathway:** Activation of Gs protein stimulates adenylyl cyclase, leading to the production of cyclic AMP (cAMP).^{[11][12][13]} cAMP then activates Protein Kinase A (PKA), which phosphorylates downstream targets, ultimately leading to various cellular responses.^{[12][13]}
- **Phospholipase C Pathway:** Activation of Gq protein stimulates Phospholipase C (PLC), which cleaves phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG).^[12] IP3 triggers the release of intracellular calcium, while DAG activates Protein Kinase C (PKC), both contributing to the overall cellular response to PTH.^[12]



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Caption: Simplified PTH (1-44) signaling pathway via PTH1R.

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